

An In-depth Technical Guide to the Physical Properties of Silver Formate

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Compound of Interest

Compound Name: Silver formate

CAS No.: 13126-70-0

Cat. No.: B12646146

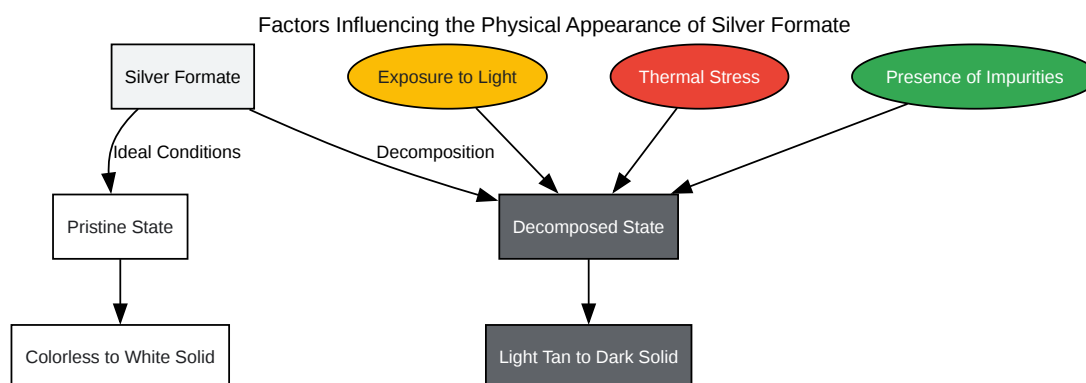
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This guide provides a comprehensive overview of the physical appearance and odor of **silver formate** (AgCHO_2), tailored for researchers, scientists, and professionals in drug development. It includes a detailed summary of its quantitative physical properties, methodologies for their determination, and logical diagrams to illustrate key concepts.

Physical Appearance

Silver formate is a solid crystalline substance. Its appearance is consistently reported as colorless to white^{[1][2]}. However, its color can vary, and it may also be found as a light tan solid. This variability is often attributed to the compound's sensitivity to light, which can cause it to darken over time due to decomposition and the formation of finely divided metallic silver^[3].

The compound's stability is a critical factor influencing its appearance. It is known to be unstable and can decompose, which may affect its visual characteristics^[4]. Therefore, proper storage in the absence of light and at low temperatures is crucial to maintain its purity and original appearance^[3].



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Caption: Factors affecting the visual state of **silver formate**.

Odor

Silver formate is consistently reported to be an odorless compound^[1].

Quantitative Physical Properties

The key physical properties of **silver formate** are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	AgCHO ₂	[2]
Molecular Weight	152.89 g/mol	[2]
Density	4.25 g/cm ³ (at 20 °C)	[1]
Melting Point	95 °C (decomposes)	[1]
Crystal Structure	Orthorhombic	[4]
Space Group	Pccn	[4]
Lattice Parameters	a = 7.1199(5) Å b = 10.3737(4) Å c = 6.4701(3) Å	[4]
Unit Cell Volume	477.88(4) Å ³	[4]
Formula Units (Z)	8	[4]
Solubility in Water	Insoluble to slightly soluble. One source quantifies it as 2 x 10 ⁻² mol/L.	[1][3][5]
Solubility in Organic Solvents	Insoluble	[1]

Experimental Protocols

The determination of the physical properties of **silver formate** involves several standard laboratory techniques.

The color of a solid chemical like **silver formate** is typically determined by visual inspection under controlled lighting conditions. For quantitative and standardized color measurement, instrumental methods are employed.

- Methodology: Tristimulus colorimetry or spectrophotometry, in accordance with standards such as ASTM E1347, can be used.
 - A sample of the **silver formate** powder is placed in a sample holder.

- The instrument, a tristimulus colorimeter or a spectrophotometer, illuminates the sample with a standardized light source.
- The reflected light is measured by the instrument's detectors.
- The data is converted into color space values (e.g., CIE Lab*), which provide a quantitative representation of the color.

For a substance reported as odorless, the initial assessment is typically organoleptic.

- Methodology: A sample of the substance is carefully smelled by trained analysts in a controlled environment to detect any perceivable odor. For more rigorous analysis, especially to confirm the absence of volatile compounds that might contribute to an odor, gas chromatography-olfactometry (GC-O) can be utilized. In this technique, volatile compounds are separated by gas chromatography and then detected by both a chemical detector and a human assessor.

The density of a solid powder like **silver formate** is accurately determined using a pycnometer. A gas pycnometer is particularly suitable for solids.

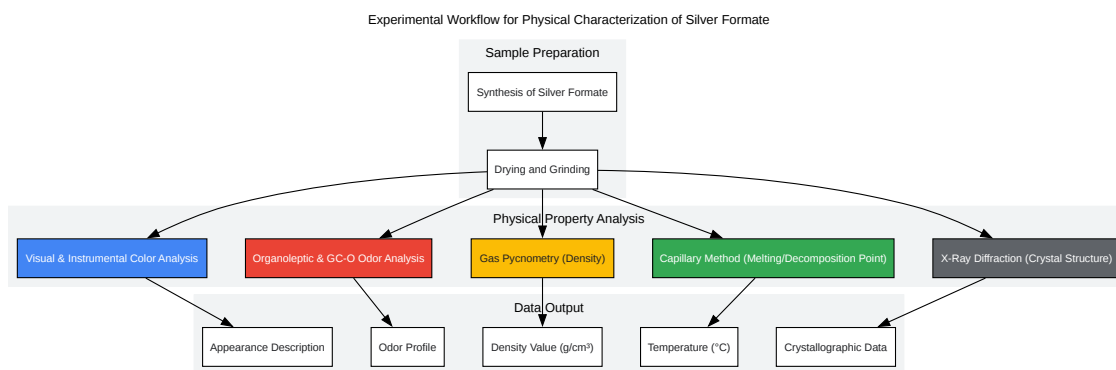
- Methodology (Gas Pycnometer):
 - The mass of the **silver formate** sample is accurately measured using an analytical balance.
 - The sample is placed in the sample chamber of the gas pycnometer.
 - The system is purged with a non-reactive gas, typically helium, to remove air and moisture.
 - The volume of the sample is determined by measuring the pressure change of the gas within a calibrated volume.
 - The density is calculated by dividing the mass of the sample by its volume.

The melting point of **silver formate**, which is also its decomposition temperature, is determined using the capillary melting point method.

- Methodology:
 - A small, dry sample of **silver formate** is packed into a capillary tube.
 - The capillary tube is placed in a melting point apparatus.
 - The sample is heated at a controlled rate.
 - The temperature at which the solid begins to melt and the temperature at which it completely liquefies (or in this case, decomposes) are recorded as the melting point range. For **silver formate**, this is the temperature at which decomposition is observed.

The crystal structure, space group, and lattice parameters are determined using X-ray diffraction (XRD).

- Methodology (Powder XRD):
 - A finely powdered sample of **silver formate** is prepared.
 - The sample is mounted in the X-ray diffractometer.
 - A monochromatic X-ray beam is directed at the sample.
 - The diffracted X-rays are detected at various angles (2θ).
 - The resulting diffraction pattern, a plot of intensity versus 2θ , is analyzed. Rietveld refinement of the powder diffraction pattern is a common method for determining the crystal structure of **silver formate**[\[4\]](#).



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Caption: Workflow for determining the physical properties of **silver formate**.

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